

Altromycin H spectroscopic profile versus Altromycin B

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Altromycin H

CAS No.: 160219-87-4

Cat. No.: S639228

[Get Quote](#)

Spectroscopic and Chemical Profile

The table below summarizes the key experimental data available for **Altromycin H** and Altromycin B from the search results.

Feature	Altromycin H	Altromycin B
Primary Spectroscopic Characterization	Extensive data from UV-Vis, Circular Dichroism (CD), and EPR spectroscopy [1] [2].	Limited data in search results; primary structure determined via NMR and Mass Spectrometry [3].
pKa Values	pK ₁ (C(5) phenolic OH) = 6.7; pK ₂ (C(11) phenolic OH) = 11.8 (at 25°C) [1].	Information not available in search results.
Key UV-Vis/CD Band Assignments	Proposed complete assignment of electronic absorption and circular dichroism bands [1].	Information not available in search results.
Interaction with Cu(II) Ions	Yes, forms pH-dependent complexes [1].	Information not available in search results.

Feature	Altromycin H	Altromycin B
Cu(II) Complex Formation Constant (Kf)	(4.00×10^{11} M^{-2}) (for $[\text{Cu}(\text{AltroH})_2]$ at $4 < \text{pH} < 8$) [1].	Information not available in search results.
DNA Binding Mode	Information not available in search results.	Covalent binding after intercalation, forming a specific adduct with the N7 of guanine [3].

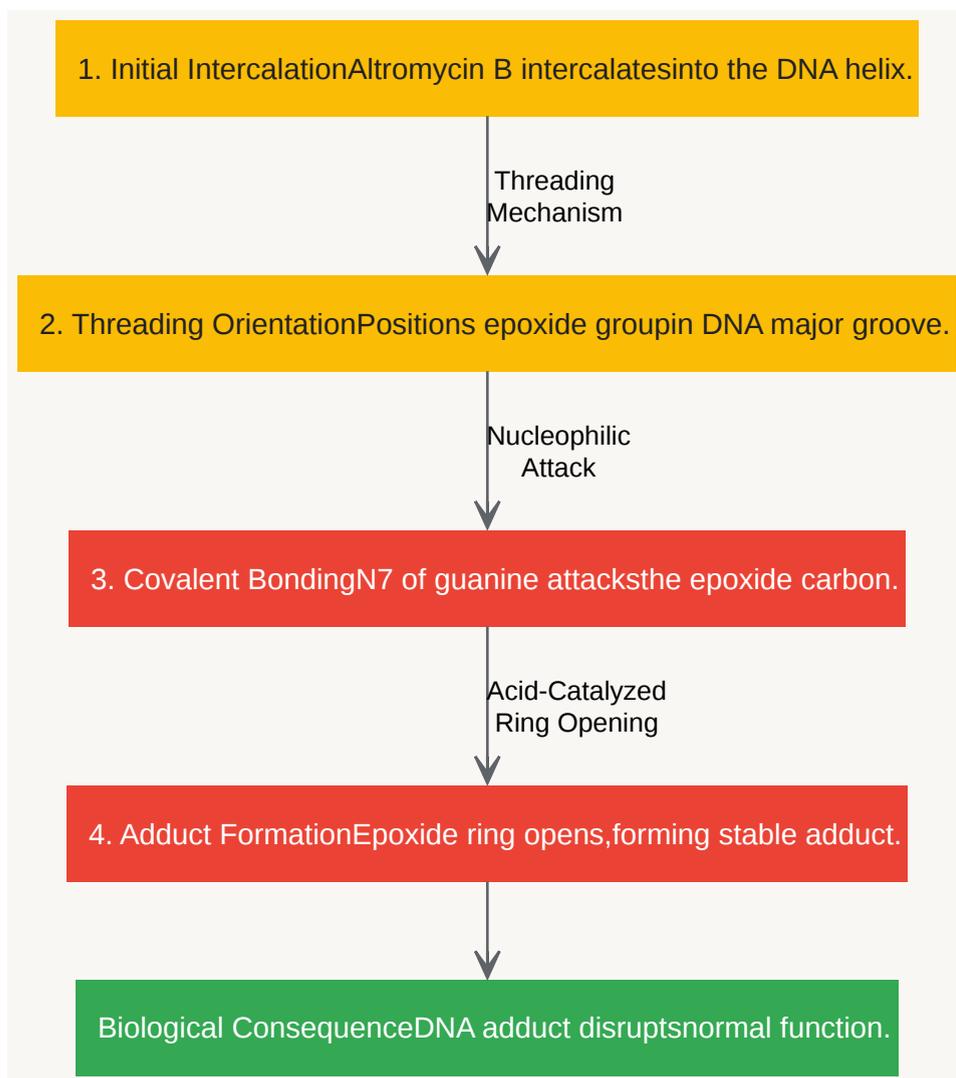
Experimental Protocols for Key Findings

For researchers looking to replicate or build upon these studies, here is a summary of the key methodologies.

- **Spectroscopic Analysis of Altromycin H (from [1])**
 - **Techniques Used:** Electronic absorption (UV-Vis), Circular Dichroism (CD), and Electron Paramagnetic Resonance (EPR) spectroscopy.
 - **pKa Determination:** The pKa values for the phenolic groups were estimated by monitoring changes in the UV-Vis and CD spectra of **Altromycin H** across a pH range at a constant temperature of 25°C.
 - **Copper(II) Interaction Study:** The interaction was investigated by adding Cu(II) ions to **Altromycin H** solutions and analyzing the mixtures with UV-Vis, CD, and EPR across different pH conditions ($\text{pH} < 4$; $4 < \text{pH} < 8$; alkaline solutions). The formation constant was calculated from this data.
- **DNA Adduct Structure Determination for Altromycin B (from [3])**
 - **Techniques Used:** Gel electrophoresis, Nuclear Magnetic Resonance (NMR), and Mass Spectrometry.
 - **Reactive Base Identification:** High-resolution gel electrophoresis was used after reacting Altromycin B with DNA to identify guanine as the target base.
 - **Binding Site Elucidation (N7-guanine):** Experiments substituted guanine with **N7-deazaguanine** in a strand breakage assay. The absence of cleavage with the analog implicated the N7 position.
 - **Adduct Isolation and Characterization:** Calf thymus DNA was alkylated with Altromycin B and then subjected to thermal depurination to release the altromycin B-guanine adduct. This adduct was isolated and its structure confirmed using $^1\text{H-NMR}$, $^{13}\text{C-NMR}$, and Mass Spectrometry.

DNA Binding Mechanism of Altromycin B

The search results provide a proposed mechanism for how Altromycin B, as a representative of the pluramycin antibiotic family, interacts with and damages DNA. The process is visualized below.



[Click to download full resolution via product page](#)

This diagram illustrates the key steps of the DNA binding mechanism for Altromycin B [3]:

- The molecule first **intercalates** into DNA, threading its disaccharide side chain into the minor groove.
- This unique orientation positions its reactive **epoxide group** in the major groove, near the N7 atom of a guanine base.
- The N7 atom of guanine acts as a nucleophile, performing a **nucleophilic attack** on the epoxide carbon.

- This leads to **covalent bond formation** and acid-catalyzed opening of the epoxide ring, creating a stable altromycin B-N7-guanine DNA adduct that is critical to its antitumor activity.

Research Recommendations

To proceed with a comprehensive comparison, I suggest you:

- **Consult Specialized Databases:** Direct searches on platforms like **SciFinder** or **Reaxys** can be more effective for finding detailed physicochemical data on specific compounds.
- **Focus on a Broader Class:** The pluramycin family includes several members (e.g., hedamycin, kidamycin). Exploring literature on these related antibiotics may provide useful analogies for **Altromycin H's** DNA interaction mode.
- **Key Search Terms:** Use terms such as "**Altromycin H** DNA binding mode," "pluramycin spectroscopy," or "Altromycin B pKa" for more targeted results.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. (PDF) Spectroscopic studies on the anticancer antibiotic Altromycin ... [academia.edu]
2. studies on the anticancer antibiotic Spectroscopic and... Altromycin H [pubmed.ncbi.nlm.nih.gov]
3. of the Structure (N7-guanine)-DNA adduct. A proposed... altromycin B [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Altromycin H spectroscopic profile versus Altromycin B].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b639228#altromycin-h-spectroscopic-profile-versus-altromycin-b>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com